

Essential Safety and Logistics for Handling CCG-100602

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Compound of Interest

Compound Name: CCG-100602

Cat. No.: B606537

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the small molecule inhibitor **CCG-100602**, including personal protective equipment (PPE), operational plans, and disposal procedures.

Personal Protective Equipment (PPE)

When handling **CCG-100602**, appropriate personal protective equipment is the first line of defense against potential exposure. The following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes.^[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact. It is important to note that all disposable gloves are permeable to some extent, so selecting a glove with low permeability to the specific chemical is crucial.^[1]
- **Protective Clothing:** A laboratory coat must be worn and fully buttoned to protect from spills.^[1] Long pants and closed-toe shoes are also required to ensure no skin is exposed.^[1]
- **Respiratory Protection:** If there is a risk of generating aerosols or dusts, a NIOSH-approved respirator may be necessary.

Operational Plan

A systematic approach to handling **CCG-100602** will minimize risks and ensure the integrity of experiments.

1. Preparation and Reconstitution:

- **CCG-100602** is typically supplied as a solid powder and is often dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.[\[2\]](#)
- When preparing the stock solution, it is recommended to do so in a chemical fume hood to minimize inhalation exposure.
- For cell-based assays, the final concentration of DMSO should generally not exceed 0.1% to avoid solvent-induced effects on cells.[\[2\]](#)

2. Storage:

- The powdered form of **CCG-100602** should be stored at -20°C for long-term stability, which can be up to three years.[\[2\]](#)
- Once dissolved in a solvent like DMSO, the stock solution should be stored at -80°C for up to one year to maintain its integrity.[\[2\]](#) Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.[\[2\]](#)

3. In Vitro Handling:

- **CCG-100602** is an inhibitor of RhoA/C-mediated, SRF-driven luciferase expression with an IC₅₀ of 9.8 µM in PC-3 prostate cancer cells.[\[2\]](#)[\[3\]](#)
- Typical concentrations for in vitro experiments range from 3 to 40 µM.[\[2\]](#)[\[4\]](#)
- All manipulations involving the handling of **CCG-100602**, especially when in solution, should be performed in a biological safety cabinet to maintain sterility and prevent exposure.

Disposal Plan

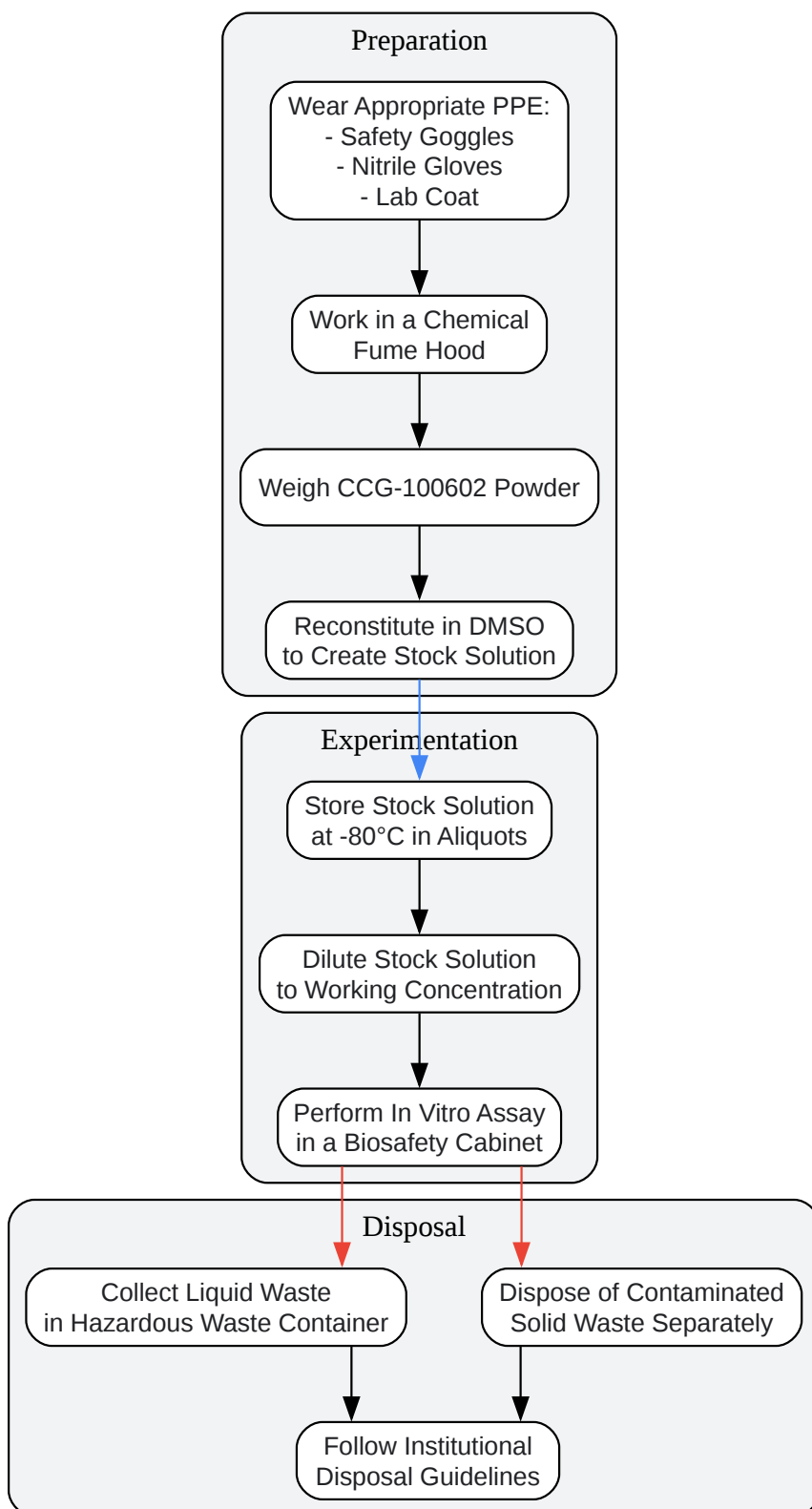
Proper disposal of **CCG-100602** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

- **Chemical Waste:** All solutions containing **CCG-100602**, including unused stock solutions and experimental media, should be collected in a designated hazardous chemical waste container.
- **Contaminated Materials:** Any materials that have come into contact with **CCG-100602**, such as pipette tips, gloves, and culture flasks, should be disposed of as solid chemical waste.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not pour chemical waste down the drain.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	478.82 g/mol	[3][5]
IC50	9.8 μ M (in PC-3 cells)	[2][3]
Solubility in DMSO	100 mg/mL (208.85 mM)	[2]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in Solvent)	-80°C for up to 1 year	[2]

Experimental Workflow for Safe Handling of CCG-100602



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Safe handling workflow for **CCG-100602**.

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